

Technical Guide: Solubility of 800CW Acid in DMSO and Water

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Compound of Interest

Compound Name: 800CW acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility characteristics of **800CW acid** and its derivatives in dimethyl sulfoxide (DMSO) and water. The information is intended to assist researchers in the effective handling and application of this near-infrared (NIR) fluorescent dye for labeling and imaging studies.

Core Topic: 800CW Acid Solubility

800CW acid, and its commonly used N-hydroxysuccinimide (NHS) ester and maleimide derivatives, are known for their high water solubility, a feature attributed to the presence of four sulfonate groups in their chemical structure. This high aqueous solubility is crucial for their application in biological systems, minimizing aggregation and non-specific binding. While precise saturation points are not extensively published, practical solubility has been established through recommended dissolution protocols from manufacturers and in-vivo studies.

Data Presentation: Quantitative Solubility Data

While exact solubility limits are not specified in available literature, a consistent range for dissolution has been provided by manufacturers for 800CW derivatives (NHS ester and maleimide), which are structurally analogous to the acid form. This information provides a reliable indication of the minimum solubility for practical laboratory use.

Solvent	Recommended Concentration Range (mg/mL)	Molar Concentration (mM) [†]	Notes
Water / Aqueous Buffer (e.g., PBS)	10 - 20[1][2]	~8.6 - 17.1	Solutions are recommended for single use and should be discarded afterward[1][2]. Good solubility in saline has been confirmed for in-vivo administration at doses up to 20 mg/kg[3].
Dimethyl Sulfoxide (DMSO)	10 - 20[1][2]	~8.6 - 17.1	Solutions are stable for up to two weeks when stored at -20°C, protected from light and moisture[1][2].

[†]Molar concentration calculated using the molecular weight of IRDye® 800CW NHS Ester (1166.2 g/mol) as a representative value.

Experimental Protocols

The following sections detail methodologies for the dissolution of 800CW dyes and a general protocol for determining chemical solubility.

Protocol for Dissolving IRDye 800CW Dyes

This protocol is based on manufacturer guidelines for the preparation of stock solutions of IRDye 800CW NHS Ester or Maleimide, which is also applicable to the carboxylate (acid) form for creating a stock solution.

Materials:

- Lyophilized IRDye 800CW dye (acid, NHS ester, or other derivative)

- Anhydrous DMSO or high-purity water (e.g., sterile, nuclease-free)
- Vortex mixer
- Microcentrifuge
- Low-retention microtubes

Procedure:

- **Equilibration:** Allow the vial of lyophilized dye to warm to room temperature before opening to prevent condensation of moisture.
- **Solvent Addition:** Add the required volume of DMSO or water to the vial to achieve a concentration within the 10-20 mg/mL range. For example, to prepare a 10 mg/mL solution from a 0.5 mg vial, add 50 μ L of solvent.
- **Dissolution:** Mix thoroughly by vortexing for 1-2 minutes until all the dye is completely dissolved. A brief centrifugation can be performed to collect the solution at the bottom of the vial.
- **Storage and Handling:**
 - **Aqueous Solutions:** Use immediately or within the same day. Discard any unused portion as stability is limited[1][2].
 - **DMSO Solutions:** Aliquot into smaller volumes to avoid multiple freeze-thaw cycles and store at -20°C, protected from light, for up to two weeks[1][2].

General Protocol for Solubility Determination by Visual Observation

This is a generalized, tiered approach to determine the solubility of a test chemical, such as a fluorescent dye, in a specific solvent.

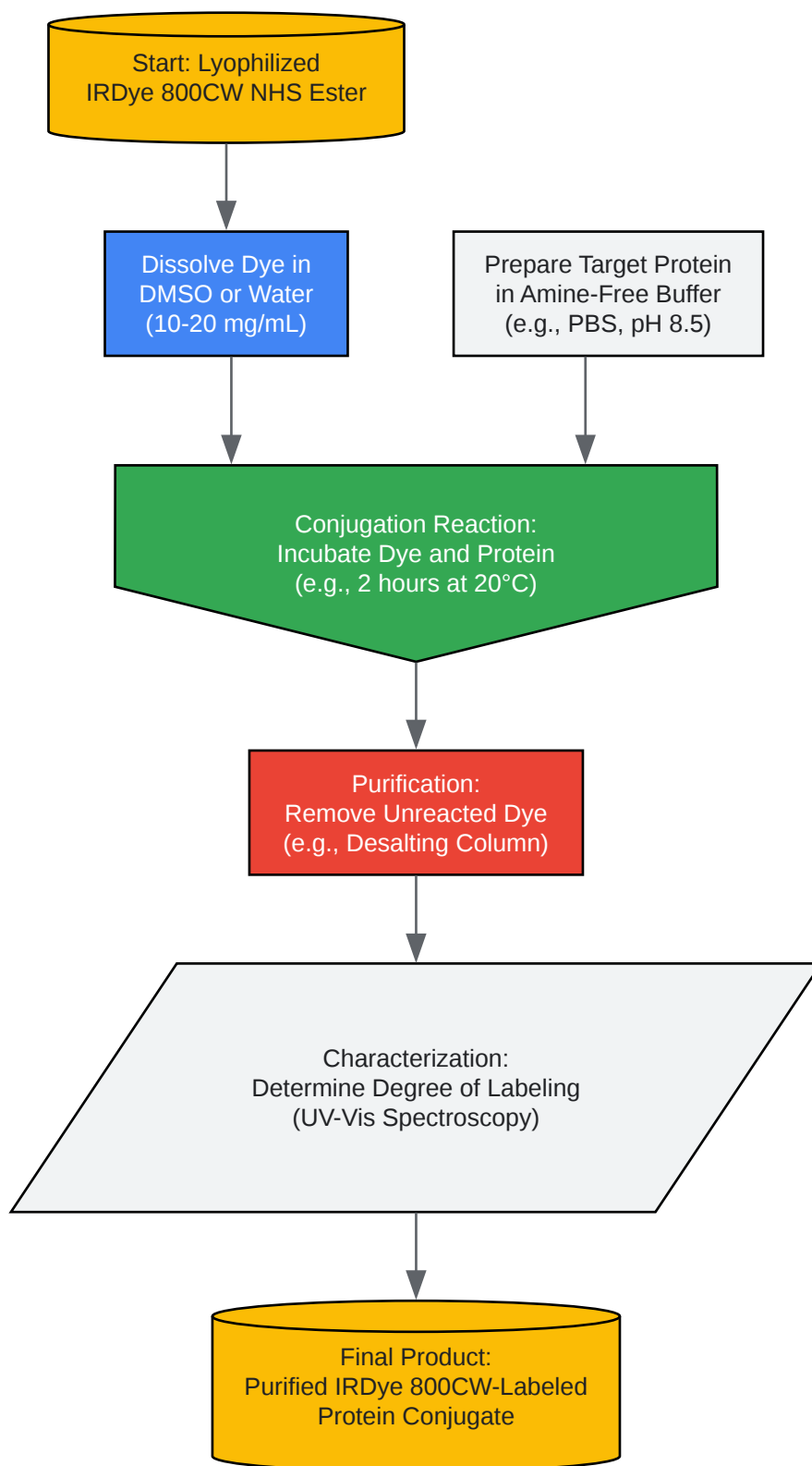
Objective: To find the maximum soluble concentration of a compound in a given solvent through serial dilution and visual inspection.

Procedure:

- **High Concentration Test:** Weigh approximately 10 mg of the test chemical into a suitable glass tube. Add 0.5 mL of the chosen solvent (e.g., water or DMSO) to achieve an initial concentration of 20 mg/mL.
- **Mechanical Agitation:** Mix the solution vigorously using a vortex mixer for at least 2 minutes. If necessary, sonication can be used to aid dissolution.
- **Visual Inspection:** Carefully observe the solution against a light and dark background. A compound is considered dissolved if the solution is clear, with no visible particulates, cloudiness, or precipitate.
- **Tiered Dilution:** If the chemical is not fully dissolved at 20 mg/mL, increase the solvent volume to decrease the concentration by a factor of 10 (e.g., add solvent to a total volume of 5 mL for a 2 mg/mL concentration).
- **Repeat Agitation and Inspection:** Repeat the mechanical agitation and visual inspection steps.
- **Further Dilutions:** If the chemical remains insoluble, continue this process of serial 10-fold dilutions until complete dissolution is observed. The lowest concentration at which the compound fully dissolves is recorded as its approximate solubility under these conditions.

Visualizations: Workflows and Logical Relationships

As **800CW acid** is a fluorescent label rather than a participant in signaling pathways, the following diagram illustrates the general experimental workflow for its use in conjugating to a target protein, a primary application for researchers.



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Caption: Workflow for protein labeling with IRDye 800CW NHS Ester.

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